

# Analytical methods for characterizing 2-(Quinolin-4-yl)ethan-1-amine

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## Compound of Interest

Compound Name: 2-(Quinolin-4-yl)ethan-1-amine

CAS No.: 860720-12-3

Cat. No.: B2494134

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An in-depth guide to the analytical characterization of **2-(Quinolin-4-yl)ethan-1-amine**, a crucial building block in modern medicinal chemistry.

## Introduction: The Analytical Imperative for a Privileged Scaffold

Quinoline and its derivatives represent a "privileged scaffold" in medicinal chemistry, forming the core of numerous approved drugs and investigational agents with a vast range of biological activities, including anticancer, antimalarial, and antibacterial properties.<sup>[1][2][3]</sup> **2-(Quinolin-4-yl)ethan-1-amine** is a key synthetic intermediate, providing a versatile attachment point at the 4-position of the quinoline ring system. The precise and comprehensive characterization of this molecule is not merely an academic exercise; it is a fundamental requirement for ensuring the purity, identity, safety, and efficacy of any subsequent active pharmaceutical ingredient (API) developed from it.

This guide provides a suite of detailed application notes and protocols for the analytical characterization of **2-(Quinolin-4-yl)ethan-1-amine**. It is designed for researchers, analytical scientists, and drug development professionals, offering both the "how" (the protocols) and the

"why" (the scientific rationale) behind each method. We will proceed from foundational identity and purity assessments using chromatography to definitive structural elucidation via spectroscopic techniques and elemental analysis, creating a holistic and self-validating analytical package.

## Foundational Physicochemical Characterization

Before embarking on complex analytical procedures, a summary of the fundamental physicochemical properties of the target analyte provides a crucial reference point. These data are essential for sample preparation, method development, and data interpretation.

| Property          | Value                                          | Source |
|-------------------|------------------------------------------------|--------|
| Compound Name     | 2-(Quinolin-4-yl)ethan-1-amine                 | [4]    |
| Synonym(s)        | 2-(4-Quinolyl)ethanamine                       | [4]    |
| CAS Number        | 860720-12-3                                    |        |
| Molecular Formula | C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> | [5]    |
| Molecular Weight  | 172.23 g/mol                                   |        |
| Physical Form     | Reported as an oil                             |        |
| InChIKey          | LNBWQLAZKFUBSU-UHFFFAOYSA-N                    | [5]    |

## Chromatographic Methods: Purity, Quantification, and Impurity Profiling

Chromatography is the cornerstone for assessing the purity of chemical compounds. By separating the analyte from potential starting materials, by-products, and degradants, these methods provide quantitative data on the compound's integrity.

## High-Performance Liquid Chromatography (HPLC)

Expertise & Causality: Reversed-Phase HPLC (RP-HPLC) is the preeminent technique for analyzing non-volatile, polar organic molecules like **2-(Quinolin-4-yl)ethan-1-amine**.<sup>[6][7]</sup> The

methodology leverages the partitioning of the analyte between a non-polar stationary phase (typically C18) and a polar mobile phase. The basic nitrogen of the amine group and the quinoline ring imparts a degree of polarity, while the aromatic system provides hydrophobicity, making it well-suited for this separation mode. UV detection is highly effective due to the strong chromophore of the quinoline ring system.<sup>[7]</sup>

#### Protocol 2.1: Purity Determination by RP-HPLC-UV

##### 1. Materials and Reagents:

- **2-(Quinolin-4-yl)ethan-1-amine** reference standard ( $\geq 99.5\%$  purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium Acetate or Formic Acid (reagent grade)
- Purified water ( $18.2 \text{ M}\Omega\cdot\text{cm}$ )

##### 2. Solution Preparation:

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Diluent: Methanol:Water (50:50, v/v).
- Standard Solution ( $100 \mu\text{g/mL}$ ): Accurately weigh  $\sim 10 \text{ mg}$  of the reference standard into a  $100 \text{ mL}$  volumetric flask. Dissolve in and dilute to volume with the diluent.
- Sample Solution ( $100 \mu\text{g/mL}$ ): Prepare the test substance in the same manner as the standard solution. Filter through a  $0.45 \mu\text{m}$  syringe filter prior to injection.<sup>[7]</sup>

##### 3. HPLC System Parameters:

| Parameter            | Condition                              |
|----------------------|----------------------------------------|
| HPLC System          | Agilent 1260 Infinity II or equivalent |
| Column               | C18, 4.6 x 150 mm, 5 µm particle size  |
| Mobile Phase         | Gradient elution (see table below)     |
| Flow Rate            | 1.0 mL/min                             |
| Column Temperature   | 30°C                                   |
| Detection Wavelength | 225 nm                                 |
| Injection Volume     | 10 µL                                  |

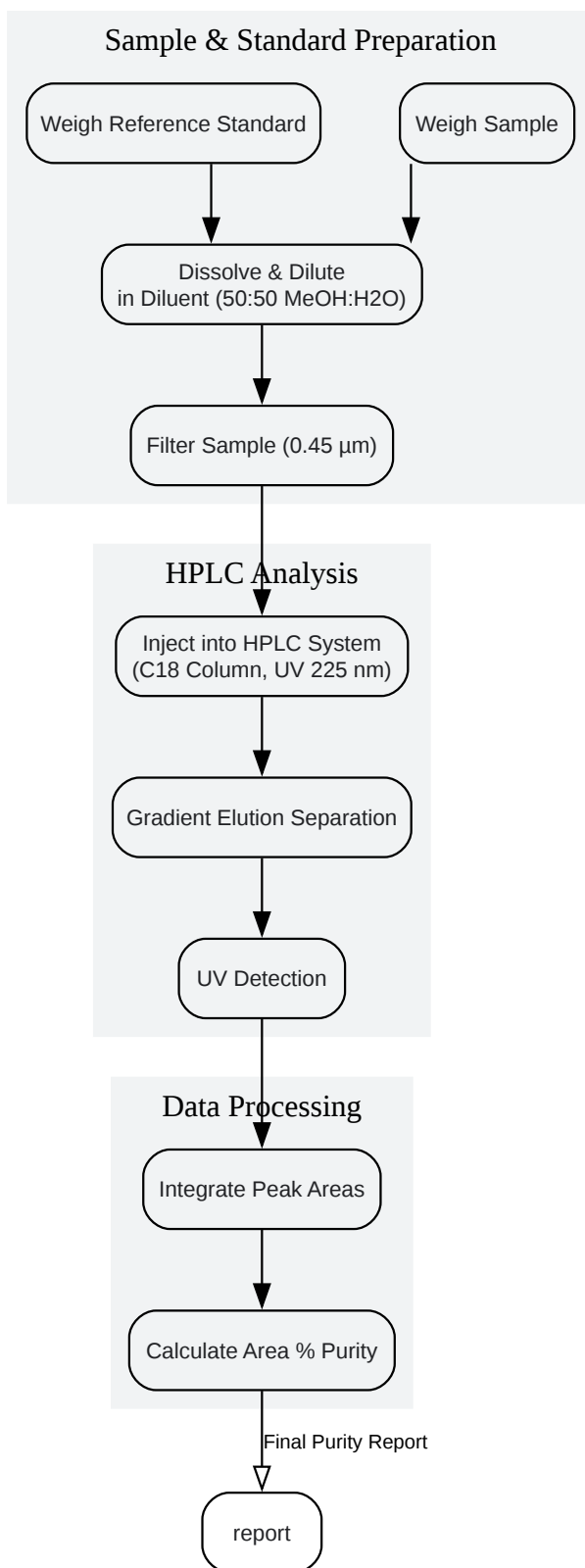
## Gradient Elution Program:

| Time (min) | % Mobile Phase A | % Mobile Phase B |
|------------|------------------|------------------|
| 0.0        | 90               | 10               |
| 15.0       | 10               | 90               |
| 20.0       | 10               | 90               |
| 20.1       | 90               | 10               |
| 25.0       | 90               | 10               |

## 4. Data Analysis:

- Inject the diluent (blank), followed by the standard and sample solutions.
- The purity of the sample is calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram.
- Purity (%) = (Area of Main Peak / Total Area of All Peaks) \* 100

## Workflow for HPLC Purity Analysis



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Caption: Workflow for HPLC purity assessment.

## Gas Chromatography-Mass Spectrometry (GC-MS)

Expertise & Causality: GC-MS is a powerful technique for identifying volatile and semi-volatile organic compounds. For **2-(Quinolin-4-yl)ethan-1-amine**, it serves a dual purpose: identifying any volatile impurities from the synthesis (e.g., residual solvents) and confirming the identity of the main component through its characteristic mass spectrum. While amines can exhibit peak tailing on standard GC columns due to interactions with silanol groups, a DB-5MS or similar low-polarity column is generally suitable for this analysis.<sup>[8]</sup>

### Protocol 2.2: Identification by GC-MS

#### 1. Materials and Reagents:

- Dichloromethane or Toluene (GC grade)
- Helium (carrier gas, 99.999% purity)

#### 2. Solution Preparation:

- Sample Solution (~1 mg/mL): Accurately weigh ~1 mg of the sample into a GC vial and dissolve in 1 mL of Toluene.<sup>[8]</sup>

#### 3. GC-MS System Parameters:

| Parameter         | Condition                                                         |
|-------------------|-------------------------------------------------------------------|
| GC System         | Agilent 7890B GC with 5977A MS or equivalent                      |
| Column            | DB-5MS, 30 m x 0.25 mm x 0.25 $\mu$ m                             |
| Carrier Gas       | Helium at 1.0 mL/min constant flow                                |
| Inlet Temperature | 250°C                                                             |
| Injection Mode    | Splitless (or 10:1 split)                                         |
| Injection Volume  | 1.0 $\mu$ L                                                       |
| Oven Program      | Start at 100°C, hold 2 min, ramp at 15°C/min to 280°C, hold 5 min |
| MS Transfer Line  | 280°C                                                             |
| Ion Source Temp   | 230°C                                                             |
| Ionization Mode   | Electron Ionization (EI) at 70 eV                                 |
| Mass Range        | 40-400 amu                                                        |

#### 4. Data Analysis:

- Identify the peak corresponding to **2-(Quinolin-4-yl)ethan-1-amine** based on its retention time.
- Analyze the mass spectrum of the peak. The molecular ion ( $M^+$ ) should be observed at  $m/z$  172.
- Compare the obtained spectrum with a reference library (if available) or interpret the fragmentation pattern to confirm the structure.

## Spectroscopic Methods: Definitive Structural Elucidation

While chromatography confirms purity, spectroscopy provides irrefutable proof of the molecule's structure. A combination of NMR and Mass Spectrometry is the gold standard for structural elucidation.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Causality: NMR spectroscopy is the most powerful tool for determining the precise structure of an organic molecule in solution.[9]  $^1\text{H}$  NMR provides information on the number, connectivity, and chemical environment of protons, while  $^{13}\text{C}$  NMR provides analogous information for the carbon skeleton. For **2-(Quinolin-4-yl)ethan-1-amine**, the spectra will show distinct signals for the aromatic protons of the quinoline ring and the aliphatic protons of the ethanamine side chain, allowing for unambiguous assignment.[10][11]

### Protocol 3.1: $^1\text{H}$ and $^{13}\text{C}$ NMR Analysis

#### 1. Materials and Reagents:

- Deuterated Chloroform ( $\text{CDCl}_3$ ) or Deuterated Dimethyl Sulfoxide ( $\text{DMSO-d}_6$ ) with 0.03% TMS.

#### 2. Sample Preparation:

- Dissolve 5-10 mg of the sample in approximately 0.7 mL of the deuterated solvent in an NMR tube. Ensure the sample is fully dissolved.

#### 3. NMR Instrument Parameters:

- Spectrometer: Bruker Avance 400 MHz or equivalent.
- Nuclei:  $^1\text{H}$  and  $^{13}\text{C}$ .
- Temperature:  $25^\circ\text{C}$ .

#### 4. Expected Spectroscopic Data:

$^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ): The chemical shifts ( $\delta$ ) are predicted based on the structure. The quinoline protons will appear in the aromatic region ( $\sim 7.0$ - $8.8$  ppm), while the two methylene groups of the side chain will appear as triplets in the upfield region ( $\sim 3.0$ - $3.5$  ppm). The amine protons ( $-\text{NH}_2$ ) may appear as a broad singlet.

$^{13}\text{C}$  NMR (101 MHz,  $\text{CDCl}_3$ ): The spectrum will show 11 distinct signals corresponding to the 11 unique carbon atoms in the molecule. Aromatic carbons will be in the  $\sim 120$ - $150$  ppm range, while the aliphatic carbons will be significantly upfield.

| Predicted <sup>1</sup> H Chemical Shifts (ppm) | Predicted <sup>13</sup> C Chemical Shifts (ppm) |
|------------------------------------------------|-------------------------------------------------|
| ~8.8 (d, H-2)                                  | ~150 (C-2)                                      |
| ~8.1 (d, H-8)                                  | ~148 (C-4)                                      |
| ~7.8-7.5 (m, H-5, H-6, H-7)                    | ~147 (C-8a)                                     |
| ~7.2 (d, H-3)                                  | ~130-120 (C-3, C-4a, C-5, C-6, C-7, C-8)        |
| ~3.4 (t, -CH <sub>2</sub> -N)                  | ~42 (-CH <sub>2</sub> -N)                       |
| ~3.1 (t, Ar-CH <sub>2</sub> -)                 | ~35 (Ar-CH <sub>2</sub> -)                      |
| ~1.5 (br s, -NH <sub>2</sub> )                 |                                                 |

## Mass Spectrometry (MS)

**Expertise & Causality:** Mass spectrometry provides the exact molecular weight of a compound, serving as a primary confirmation of its elemental composition.[\[12\]](#) Electrospray Ionization (ESI) is a soft ionization technique ideal for polar molecules like amines, typically yielding the protonated molecular ion [M+H]<sup>+</sup>. High-Resolution Mass Spectrometry (HRMS) can determine the mass with enough accuracy to confirm the molecular formula.

### Protocol 3.2: High-Resolution Mass Spectrometry (HRMS)

#### 1. Sample Preparation:

- Prepare a dilute solution of the sample (~10 µg/mL) in a suitable solvent like Methanol or Acetonitrile with 0.1% formic acid.

#### 2. MS Instrument Parameters:

- Mass Spectrometer: Thermo Scientific Q Exactive (Orbitrap) or equivalent TOF-MS.[\[12\]](#)
- Ionization Mode: Electrospray Ionization, Positive (ESI+).
- Analysis Mode: Full scan.
- Mass Range: 100-500 m/z.

#### 3. Expected Data:

| Parameter                       | Value                                          |
|---------------------------------|------------------------------------------------|
| Molecular Formula               | C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> |
| Exact Mass (Neutral)            | 172.10005                                      |
| Expected Ion [M+H] <sup>+</sup> | 173.10733                                      |

#### 4. Data Analysis:

- The measured mass of the [M+H]<sup>+</sup> ion should be within 5 ppm of the calculated exact mass to confirm the molecular formula C<sub>11</sub>H<sub>12</sub>N<sub>2</sub>.

## Elemental Analysis: Fundamental Compositional Verification

Expertise & Causality: Elemental analysis by combustion is a fundamental technique that provides the percentage composition of carbon, hydrogen, and nitrogen in a pure organic sample.<sup>[13][14]</sup> This quantitative method offers an orthogonal confirmation of the compound's empirical and molecular formula, complementing the structural data from NMR and the exact mass from HRMS. For a compound to be considered pure for publication or regulatory submission, the found elemental percentages must closely match the calculated values, typically within ±0.4%.<sup>[15]</sup>

#### Protocol 4.1: CHN Combustion Analysis

##### 1. Sample Preparation:

- Accurately weigh 1-3 mg of the dry, pure sample into a tin capsule using a microbalance.<sup>[14]</sup>

##### 2. Instrument Parameters:

- Elemental Analyzer: Elementar Vario EL cube, Thermo Scientific FlashSmart, or equivalent.
- Methodology: The sample undergoes high-temperature combustion in an oxygen-rich atmosphere, converting C to CO<sub>2</sub>, H to H<sub>2</sub>O, and N to N<sub>2</sub> gas.<sup>[16][17]</sup> These gases are then separated and quantified using a thermal conductivity detector (TCD).

##### 3. Data Comparison:

| Element      | Calculated % for C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> | Acceptance Range (±0.4%) |
|--------------|-----------------------------------------------------------------|--------------------------|
| Carbon (C)   | 76.71%                                                          | 76.31% - 77.11%          |
| Hydrogen (H) | 7.02%                                                           | 6.62% - 7.42%            |
| Nitrogen (N) | 16.27%                                                          | 15.87% - 16.67%          |

## Integrated Analytical Strategy

No single technique provides a complete picture. The true power of analytical characterization lies in the integration of orthogonal methods. The workflow below illustrates how these techniques synergize to provide a comprehensive and self-validating characterization of **2-(Quinolin-4-yl)ethan-1-amine**.

### Integrated Characterization Workflow

Caption: Integrated workflow for complete analytical characterization.

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